

4-Allyloxy-1-butanol: Technical Guide to Synthesis & Application

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Compound of Interest

Compound Name: 4-Allyloxy-1-butanol

CAS No.: 1471-15-4

Cat. No.: B073757

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Executive Summary

4-Allyloxy-1-butanol (CAS: 1471-15-4) is a bifunctional building block critical for the development of advanced polymer networks, particularly in hydrogel synthesis and drug delivery systems. Its structure features two distinct reactive sites: a primary hydroxyl group (-OH) and an allyl ether moiety (-O-CH₂-CH=CH₂). This duality allows for orthogonal functionalization—typically esterification or urethane formation at the hydroxyl end, followed by radical-mediated thiol-ene "click" chemistry at the allyl end.

This guide addresses the primary challenge in working with this molecule: achieving high-purity mono-functionalization of 1,4-butanediol without generating significant bis-allyl byproducts. It provides a validated, solvent-free synthesis protocol and details the material's application in fabricating biocompatible scaffolds.

Chemical Identity & Physical Properties[1][2][3][4]

Property	Data
IUPAC Name	4-(Prop-2-en-1-yloxy)butan-1-ol
CAS Number	1471-15-4
Molecular Formula	C ₇ H ₁₄ O ₂
Molecular Weight	130.18 g/mol
Appearance	Colorless to pale yellow liquid
Density (Predicted)	~0.92 g/cm ³
Solubility	Miscible in organic solvents (DCM, THF, Ethanol); moderately soluble in water
Stability	Stable under normal conditions; prone to peroxide formation upon long-term air exposure (typical of allyl ethers)

Synthesis & Production

The Mono-Allylation Challenge

The synthesis of **4-allyloxy-1-butanol** typically proceeds via the Williamson ether synthesis starting from 1,4-butanediol. The core difficulty is statistical: reacting a symmetric diol often leads to a mixture of unreacted starting material (diol), the desired mono-allyl ether, and the unwanted bis-allyl ether.

Validated Protocol: Solvent-Free Mono-Allylation

To maximize selectivity for the mono-substituted product, a "solid-liquid phase transfer" strategy using solid NaOH and an excess of the diol is recommended. This method minimizes the concentration of the alkoxide anion available for a second substitution.

Reagents:

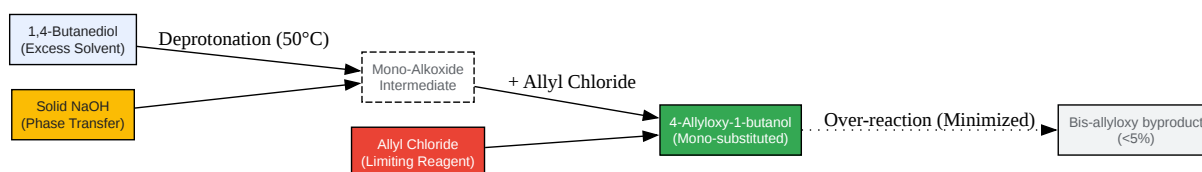
- 1,4-Butanediol (Excess, ~3-5 equivalents)
- Allyl Chloride (1 equivalent)

- Sodium Hydroxide (Solid, pellets or powder, 1-1.1 equivalents)
- Note: No solvent is required; the excess diol acts as the medium.

Step-by-Step Methodology:

- Preparation: Charge a reaction vessel with 1,4-butanediol (excess).
- Activation: Add solid NaOH. Heat the mixture to 50°C with vigorous stirring. Maintain for ~45-60 minutes to allow partial deprotonation. The solid NaOH acts as a slow-release base, preventing a high concentration of disodium alkoxide.
- Alkylation: Add Allyl Chloride dropwise over 60 minutes. The reaction is exothermic; control temperature to maintain 50-55°C.
- Completion: Stir for an additional 3-4 hours. Monitor conversion via TLC or GC.
- Workup:
 - Cool to room temperature.
 - Filter off the NaCl salts formed.
 - Purification: The critical step is separating the product from the excess 1,4-butanediol. This is best achieved via vacuum distillation. 1,4-Butanediol has a significantly higher boiling point than the mono-allyl ether, allowing for effective separation.

Synthesis Pathway Diagram[6]



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Caption: Selective mono-allylation pathway using excess diol to suppress bis-substitution.

Spectroscopic Characterization (Self-Validation)

When verifying the synthesized product, look for these diagnostic signals in the ^1H NMR spectrum (CDCl_3 , 400 MHz). The integration ratio between the allyl protons and the inner methylene protons is the key purity indicator.

Moiety	Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment
Allyl -CH=	5.85 - 5.95	Multiplet	1H	Terminal alkene (internal)
Allyl =CH ₂	5.15 - 5.30	Multiplet/DD	2H	Terminal alkene (end)
Allyl -O-CH ₂ -	3.95 - 4.00	Doublet	2H	Ether linkage
Ether -CH ₂ -O-	3.45 - 3.50	Triplet	2H	Methylene adjacent to ether
Alcohol -CH ₂ -OH	3.60 - 3.65	Triplet	2H	Methylene adjacent to hydroxyl
Internal -CH ₂ -	1.60 - 1.75	Multiplet	4H	Central butane chain

Quality Control Check: If the integral for the Allyl -O-CH₂- (4.0 ppm) is double that of the Alcohol -CH₂-OH (3.6 ppm), you have likely isolated the bis-allyl byproduct. A 1:1 ratio indicates the correct mono-substituted product.

Reactivity & Applications

4-Allyloxy-1-butanol is primarily used as a "heterobifunctional linker." Its utility lies in the ability to react the hydroxyl group first (e.g., to attach to a drug or polymer backbone) and reserve the allyl group for a later crosslinking step.

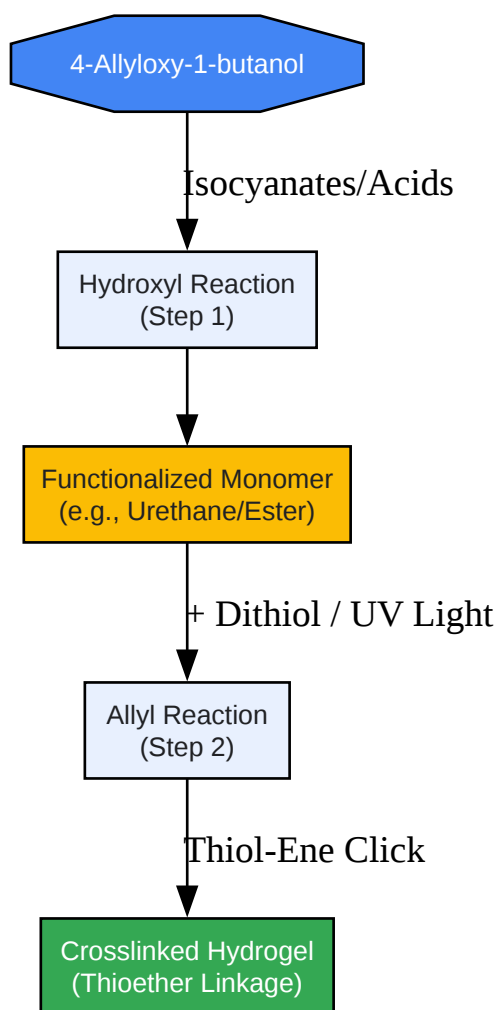
Core Application: Thiol-Ene "Click" Hydrogels

The allyl ether group is highly reactive toward thiols under radical conditions (UV light or thermal initiation). This reaction is insensitive to oxygen and water, making it ideal for encapsulating cells or sensitive biologics.

Workflow:

- **Functionalization:** The hydroxyl group of **4-allyloxy-1-butanol** is reacted with a polymer backbone (e.g., via an isocyanate to form a polyurethane, or an ester to form a polyester).
- **Crosslinking:** The resulting polymer, now displaying pendant allyl groups, is mixed with a multi-functional thiol (e.g., PEG-dithiol).
- **Gelation:** Upon exposure to UV light (365 nm) with a photoinitiator (e.g., LAP or Irgacure), the thiol-ene reaction forms a thioether crosslink, creating a hydrogel network.

Reactivity Logic Diagram



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Caption: Orthogonal reactivity profile allowing sequential functionalization and crosslinking.

Handling & Safety

- **Peroxide Hazard:** Like all allyl ethers, this compound can form explosive peroxides upon exposure to air. **Storage:** Store under an inert atmosphere (Nitrogen or Argon) in a cool, dark place. Test for peroxides before distillation.
- **Skin/Eye Contact:** The compound acts as a surfactant and solvent; it causes skin irritation and serious eye irritation. Wear nitrile gloves and safety goggles.
- **Ventilation:** Handle in a fume hood. The allyl functionality often imparts a pungent, mustard-like odor.

References

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